

An In-depth Technical Guide to 3-Azidopropanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Azidopropanoyl chloride

Cat. No.: B8229167

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Azidopropanoyl chloride**, a bifunctional reagent of significant interest in the fields of chemical biology and drug development. Its unique structure, incorporating both a reactive acyl chloride and a versatile azide moiety, makes it a valuable tool for a range of bioconjugation and modification strategies.

Core Properties of 3-Azidopropanoyl Chloride

3-Azidopropanoyl chloride is a reactive chemical compound that serves as a critical building block in organic synthesis, particularly for the introduction of an azide functional group. This group is a key component in "click chemistry," a class of biocompatible reactions widely employed in drug discovery and development.^{[1][2]} The acyl chloride group allows for facile reactions with nucleophiles such as amines and alcohols, enabling the covalent attachment of the azido-propyl linker to various molecules of interest.^{[1][3]}

Quantitative Data

The key physicochemical properties of **3-Azidopropanoyl chloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ ClN ₃ O	[1][4][5]
Molecular Weight	133.54 g/mol	[1][4][5]
CAS Number	14468-87-2	[3][4][5]
IUPAC Name	3-azidopropanoyl chloride	[4]
Canonical SMILES	<chem>C(CN=[N+]=[N-])C(=O)Cl</chem>	[4]
InChI Key	KLVMXFIJMTSKB-UHFFFAOYSA-N	[4]

Experimental Protocols

A reliable method for the synthesis of **3-Azidopropanoyl chloride** involves a two-step process starting from 3-bromopropionic acid. The following protocol is based on established synthetic procedures.[6]

Synthesis of 3-Azidopropionic Acid

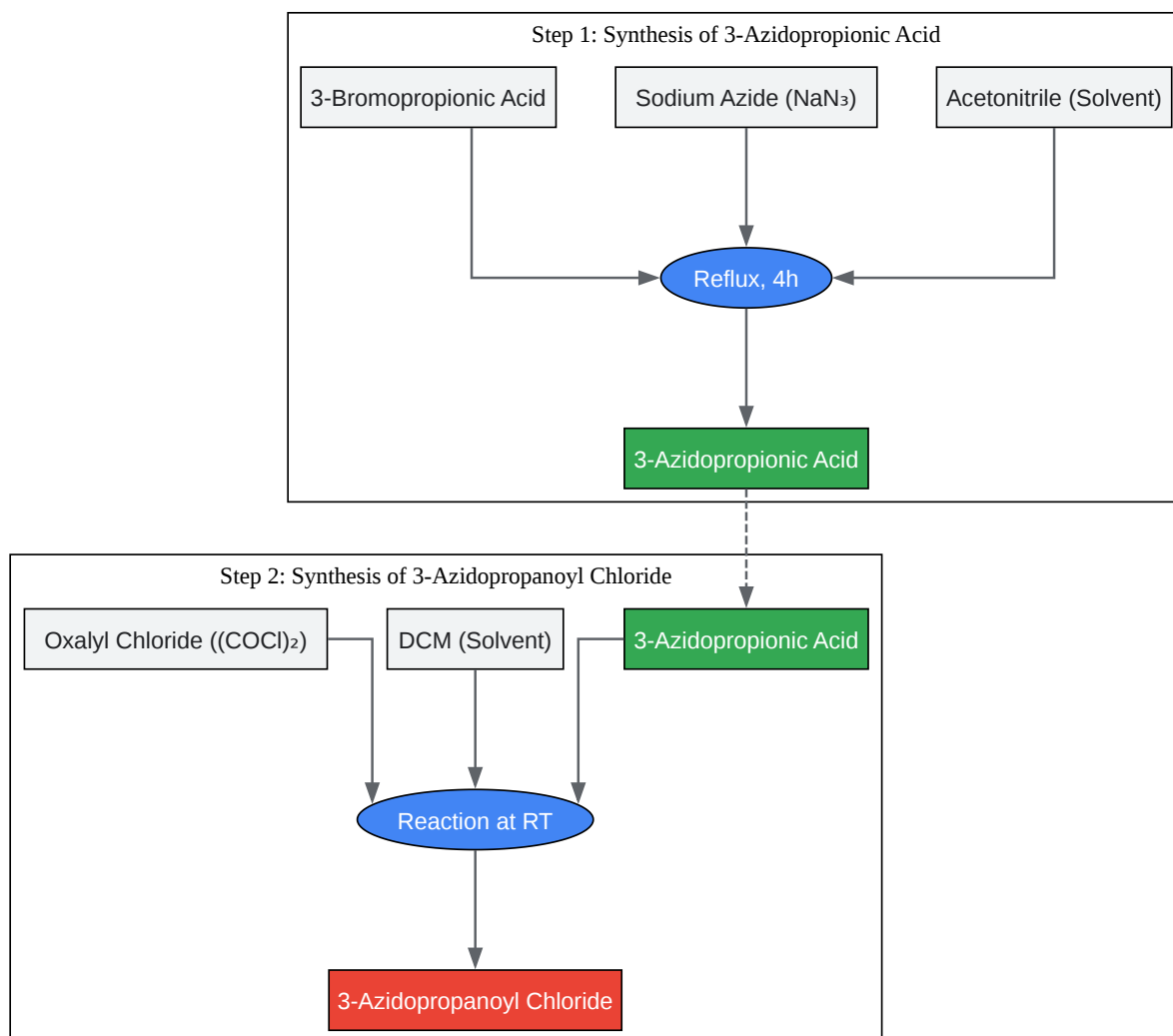
- **Reaction Setup:** In a round-bottom flask, dissolve 3-bromopropionic acid (25 mmol) in 40 mL of acetonitrile.
- **Addition of Sodium Azide:** Add sodium azide (50 mmol) to the solution.
- **Reflux:** Heat the mixture to reflux and maintain for 4 hours.
- **Workup:**
 - Remove the acetonitrile under reduced pressure (in vacuo).
 - Suspend the resulting residue in 50 mL of ethyl acetate.
 - Perform extractions with 0.1 N HCl (3 x 40 mL), water (3 x 40 mL), and brine (1 x 30 mL).
- **Drying and Isolation:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄) and concentrate to yield 3-azidopropionic acid. The reported yield for this step is 87%.[6]

Synthesis of 3-Azidopropanoyl Chloride

- **Reaction Setup:** Dissolve the synthesized 3-azidopropionic acid (20 mmol) in 40 mL of dichloromethane (DCM) in a suitable reaction vessel.
- **Addition of Oxalyl Chloride:** Add oxalyl chloride (20 mmol) to the solution. A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.[\[6\]](#)[\[7\]](#)
- **Reaction:** Allow the reaction to proceed at room temperature. The reaction progress can be monitored by observing the cessation of gas evolution (CO and CO₂).[\[7\]](#)
- **Isolation:** The resulting solution of **3-Azidopropanoyl chloride** in DCM can often be used directly in subsequent reactions without further purification.[\[6\]](#)

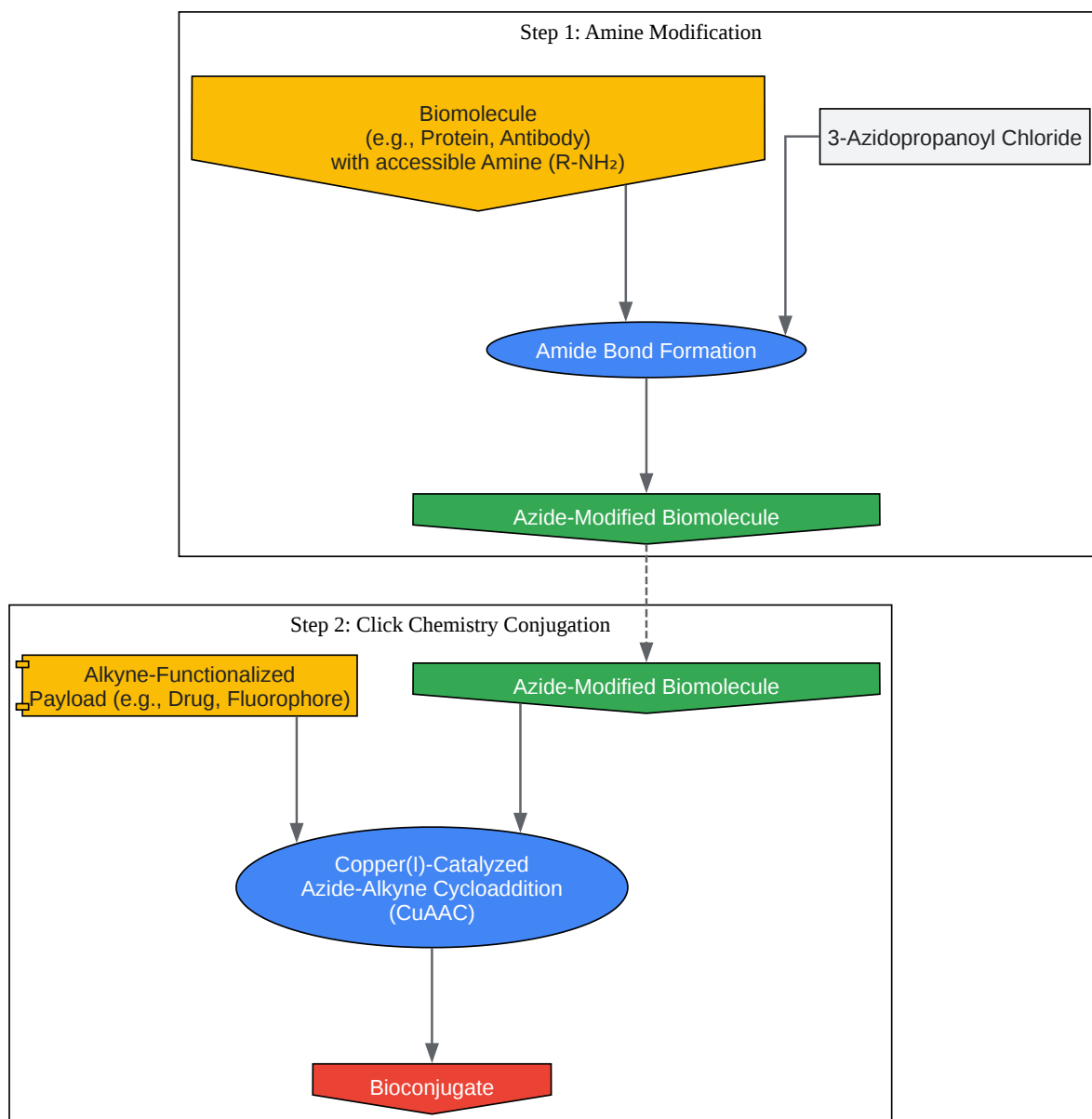
Visualized Workflows and Pathways

The following diagrams illustrate the synthesis of **3-Azidopropanoyl chloride** and its application in bioconjugation via click chemistry.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-Azidopropanoyl chloride**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. rjptonline.org [rjptonline.org]
- 3. 3-Azidopropanoyl chloride 10% in MTBE, 14468-87-2 | BroadPharm [broadpharm.com]
- 4. Propanoyl chloride, 3-azido- | C₃H₄ClN₃O | CID 12161722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. rsc.org [rsc.org]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Azidopropanoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8229167#3-azidopropanoyl-chloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com